

# pencycuron fungicide FRAC code 20

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## Compound Focus: Pencycuron

CAS No.: 66063-05-6

Cat. No.: S538948

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## Pencycuron Technical Profile

Property Category	Details
FRAC Code & Group	20 (Phenylureas) [1] [2]
Chemical Name	1-(4-chlorobenzyl)-1-cyclopentyl-3-phenylurea [1]
Mode of Action	Non-systemic with protective action. Inhibition of mitosis and cell division [1].
Target Pathogens	Primarily <i>Rhizoctonia solani</i> and <i>Pellicularia</i> spp. [1]
Example Applications	Seed treatment or soil application in potatoes, rice, sugarbeet, cotton, and ornamentals [1].
Resistance Status	Not a high-risk fungicide for resistance development; no widespread field resistance documented in search results.

## Key Physicochemical and Environmental Data

Parameter	Value	Remarks / Methodology
Water Solubility (20°C)	0.3 mg/L (pH 7) [1]	--
Octanol-Water Partition Coeff. (Log P)	4.68 [1]	Indicates high lipophilicity.
Soil Degradation Half-life	Faster in coastal saline soil; enhanced with organic amendment [3]	Laboratory incubation study.
Toxicity to Soil Microbes	Short-lived, transitory toxic effect [3]	Studied via microbial biomass-C, ergosterol, and FDHA.

## Experimental Protocol: Soil Degradation and Microbial Impact

The following workflow outlines a key laboratory methodology for investigating the degradation of **pencycuron** in soil and its subsequent effects on microbial populations [3].

Experimental workflow for assessing **pencycuron** degradation and soil microbial impact.

### Key Experimental Details:

- **Soil Types:** The study used two distinct soil types: an alluvial soil (typic udifluent) and a coastal saline soil (typic endoaquept) to compare degradation rates [3].
- **Application Rates:** **Pencycuron** was applied at the recommended **Field Rate (FR)**, **2FR**, and **10FR** to understand concentration-dependent effects [3].
- **Amendments:** Soils were tested with and without **decomposed cow manure (DCM)** to evaluate the impact of organic matter on degradation and toxicity [3].
- **Microbial Parameters:** Key indicators measured included **Microbial Biomass-C (MBC)**, **ergosterol content** (a marker of fungal biomass), and **fluorescein diacetate hydrolyzing activity (FDHA)** (a measure of total microbial activity) [3].
- **Ecophysiological Indicators:** The study also calculated the **microbial metabolic quotient (qCO<sub>2</sub>)** and **microbial respiration quotient (Q(R))** to assess stress on the microbial community [3].

## Research and Regulatory Notes

**Pencycuron** is **not approved** for use in the European Union under EC Regulation 1107/2009 [1]. This regulatory status is a critical consideration for research aimed at global markets or regulatory submissions.

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## References

1. Pencycuron (Ref: NTN 19701) - AERU [sitem.herts.ac.uk]
2. CropLife Australia | Fungicide Activity Group Table [croplife.org.au]
3. Pencycuron application to soils: degradation and effect on ... [pubmed.ncbi.nlm.nih.gov]

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